

ATTO 590 Molar Extinction Coefficient in PBS: A Technical Guide

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Compound of Interest

Compound Name: ATTO 590

Cat. No.: B1261490

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This technical guide provides an in-depth analysis of the molar extinction coefficient of the fluorescent dye **ATTO 590**, with a specific focus on its properties in Phosphate Buffered Saline (PBS). This document is intended to serve as a comprehensive resource for researchers utilizing **ATTO 590** in applications such as single-molecule detection, high-resolution microscopy, flow cytometry, and fluorescence in-situ hybridization (FISH).

Core Spectroscopic Properties of ATTO 590 in PBS

ATTO 590, a rhodamine-based fluorescent label, is characterized by its strong absorption, high fluorescence quantum yield, and significant photostability.^{[1][2][3][4]} The molar extinction coefficient (ϵ) is a critical parameter for quantitative spectroscopic measurements, as it relates the absorbance of a substance to its concentration according to the Beer-Lambert law.

The definitive spectroscopic properties of **ATTO 590** in PBS at a pH of 7.4 are summarized below.

Parameter	Value	Unit
Molar Extinction Coefficient (ϵ_{max})	120,000	M-1cm-1
Absorption Maximum (λ_{abs})	594	nm
Fluorescence Maximum (λ_{em})	624	nm
Quantum Yield (η)	80	%
Fluorescence Lifetime (τ)	3.7	ns

Data sourced from ATTO-TEC

GmbH datasheets, explicitly
stating measurements were
conducted in Phosphate
Buffered Saline (PBS), pH 7.4.

[5]

Experimental Protocol: Determination of Molar Extinction Coefficient

The following is a generalized experimental protocol for the determination of the molar extinction coefficient of a fluorescent dye such as **ATTO 590** in PBS. This method is based on standard spectrophotometric techniques.

1. Materials and Reagents:

- **ATTO 590**, solid form (e.g., NHS ester or carboxylic acid)
- Phosphate Buffered Saline (PBS), pH 7.4
- High-purity solvent for stock solution (e.g., Dimethylsulfoxide, DMSO)
- Spectrophotometer
- Calibrated analytical balance

- Volumetric flasks and pipettes
- Cuvettes with a 1 cm path length

2. Preparation of Stock Solution:

- Accurately weigh a small amount of the **ATTO 590** solid using an analytical balance.
- Dissolve the dye in a minimal amount of a suitable organic solvent, such as DMSO, to create a concentrated stock solution. The high solubility in an organic solvent ensures accurate initial weighing and dissolution.
- Record the exact mass and the final volume of the stock solution to calculate the precise concentration.

3. Preparation of Dilution Series in PBS:

- Perform a serial dilution of the concentrated stock solution with PBS (pH 7.4) to prepare a series of solutions with decreasing concentrations.
- The final concentrations should be chosen to yield absorbance values within the linear range of the spectrophotometer, typically between 0.1 and 1.0 at the absorption maximum.

4. Spectrophotometric Measurement:

- Using a spectrophotometer, measure the absorbance spectrum of each dilution in a 1 cm path length cuvette.
- Use PBS as the blank reference to zero the spectrophotometer.
- Identify the wavelength of maximum absorbance (λ_{max}) for **ATTO 590**, which should be approximately 594 nm.[1][5]
- Record the absorbance value at λ_{max} for each concentration.

5. Calculation of the Molar Extinction Coefficient:

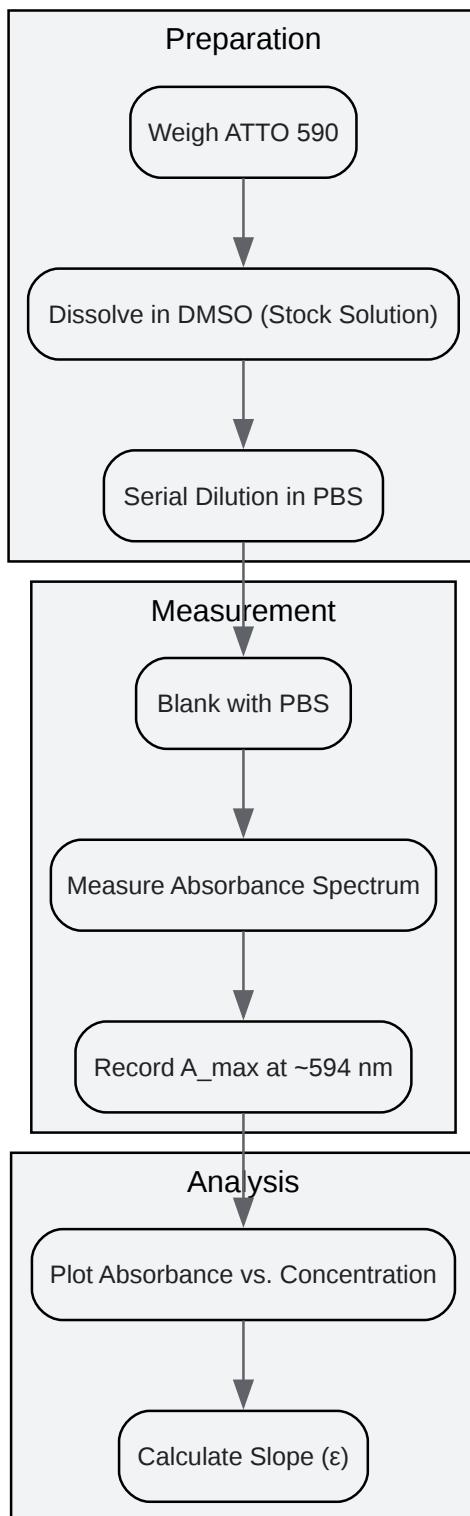
- According to the Beer-Lambert law, $A = \epsilon cl$, where:

- A is the absorbance at λ_{max}
- ϵ is the molar extinction coefficient (M⁻¹cm⁻¹)
- c is the molar concentration of the dye (M)
- l is the path length of the cuvette (typically 1 cm)
- Plot a graph of absorbance (A) at λ_{max} versus concentration (c).
- The data points should form a straight line passing through the origin.
- The slope of this line is the molar extinction coefficient (ϵ).

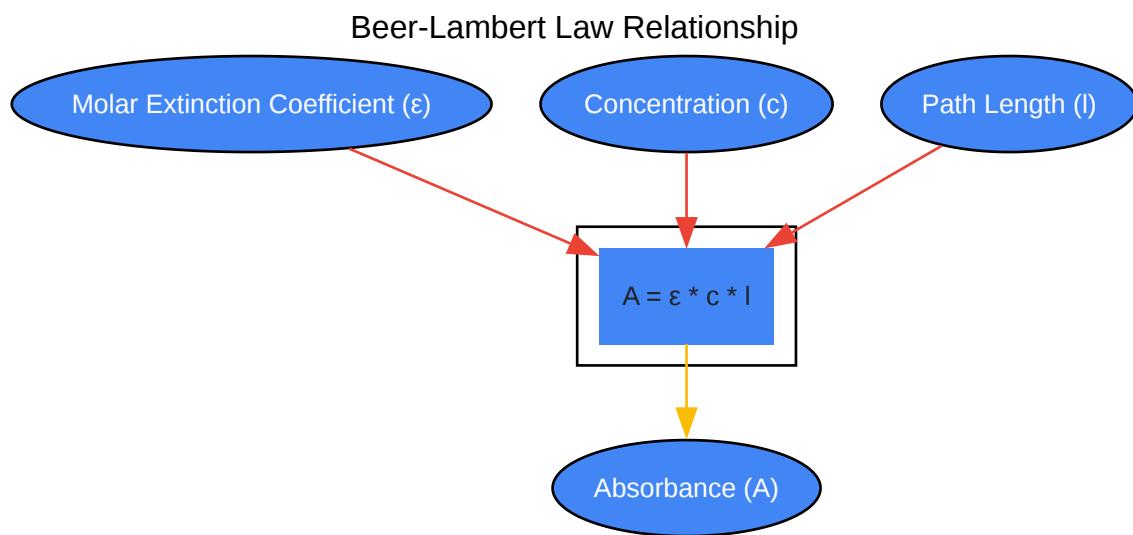
Visualized Workflows

The following diagrams illustrate the key processes described in this guide.

Experimental Workflow for Molar Extinction Coefficient Determination

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Caption: Workflow for determining the molar extinction coefficient.



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Caption: The Beer-Lambert Law.

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